

# Application Notes and Protocols: BAL-0028 in a Peritonitis Animal Model

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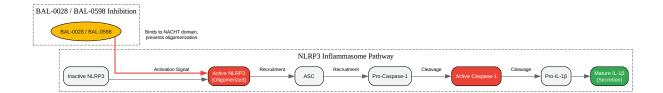
## Introduction

**BAL-0028** is a potent and selective inhibitor of the human and primate NLRP3 inflammasome. [1][2] It exhibits a novel mechanism of action, binding to the NACHT domain of NLRP3 at a site distinct from the well-characterized inhibitor MCC950.[2][3] Due to its poor inhibition of murine NLRP3, a derivative, BAL-0598, which demonstrates a comparable inhibitory profile and enhanced pharmacokinetic properties in mice, has been utilized for in vivo studies.[4] These application notes provide a detailed overview of the use of BAL-0598 in a murine model of peritonitis, a common method for evaluating NLRP3 inflammasome activation in vivo.[5]

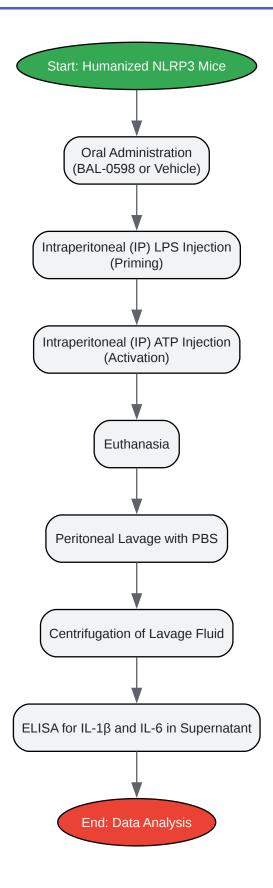
# **Mechanism of Action of BAL-0028**

**BAL-0028** and its derivative BAL-0598 act by directly binding to the NACHT domain of the NLRP3 protein.[3] This interaction inhibits the oligomerization of NLRP3, a critical step in the assembly of the inflammasome complex.[3] By preventing inflammasome formation, **BAL-0028** blocks the subsequent activation of caspase-1 and the release of the pro-inflammatory cytokines IL-1β and IL-18. Unlike some other NLRP3 inhibitors, **BAL-0028** does not inhibit the ATPase activity of NLRP3.[3]

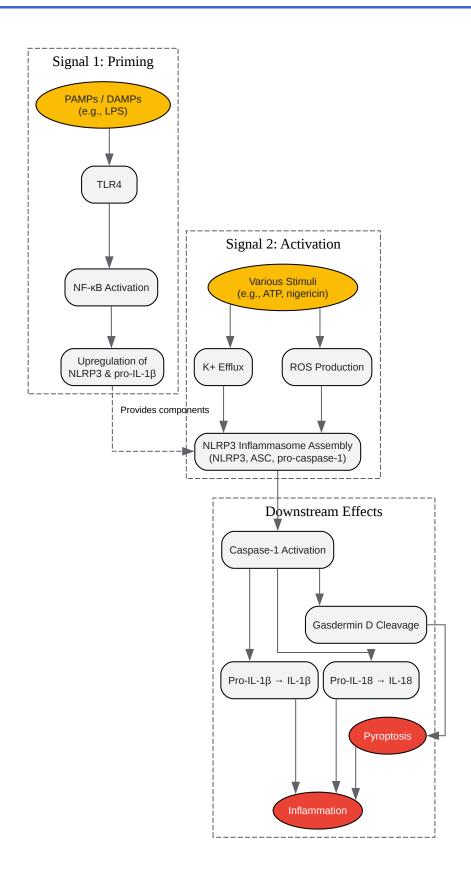












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